

Application Note: Solid-Phase Extraction of Diphenamid from Water Samples

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Compound of Interest

Compound Name: *Diphenamid*

Cat. No.: *B1670725*

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Abstract

This application note provides a detailed protocol for the extraction and concentration of the herbicide **Diphenamid** from water samples using solid-phase extraction (SPE). The described method is suitable for researchers, scientists, and professionals in drug development and environmental monitoring who need to quantify **Diphenamid** at trace levels. The protocol includes sample preparation, SPE cartridge conditioning, sample loading, washing, and elution steps, followed by analysis using liquid chromatography-mass spectrometry (LC-MS/MS).

Introduction

Diphenamid is a selective herbicide used to control annual grasses and some broadleaf weeds. Its presence in water sources due to agricultural runoff is a potential environmental and health concern. Solid-phase extraction (SPE) is a widely used sample preparation technique that offers significant advantages over traditional liquid-liquid extraction, including higher throughput, reduced solvent consumption, and improved extract purity.^{[1][2]} This method details the use of a graphitized carbon-based SPE cartridge for the effective isolation of **Diphenamid** from water samples prior to instrumental analysis.^[3]

Experimental Protocol

This protocol is based on a method developed for the analysis of multiple pesticides in water.^[3]

Materials and Reagents:

- SPE Cartridge: Carbpak-B SPE cartridge containing 0.5 g of graphitized carbon sorbent^[3] or equivalent.
- Solvents:
 - Methanol (MeOH), HPLC grade
 - Methylene chloride, HPLC grade
 - Trifluoroacetic acid anhydride
 - Reagent Water (deionized or distilled)
- Glassware and Equipment:
 - 1 L glass sample bottles
 - Glass fiber filters (0.7 μ m)
 - SPE vacuum manifold
 - Graduated cylinders and pipettes
 - Evaporation system (e.g., nitrogen evaporator)
 - LC-MS/MS system

Sample Preparation:

- Collect water samples in 1 L glass bottles.
- Filter the water samples using 0.7 μ m glass fiber filters to remove suspended solids.

Solid-Phase Extraction Procedure:

- Cartridge Conditioning:
 - Place the Carbpak-B SPE cartridge on a vacuum manifold.

- Condition the cartridge by passing 10 mL of methanol through it.
- Equilibrate the cartridge by passing 15 mL of reagent water through it, ensuring the sorbent does not go dry.
- Sample Loading:
 - Load the 1 L filtered water sample onto the conditioned SPE cartridge.
 - Maintain a flow rate of approximately 20 mL/min. Do not allow the cartridge to dry out after the sample has passed through.
- Washing (Optional):
 - (If interference is expected) Wash the cartridge with a small volume (e.g., 5-10 mL) of reagent water to remove any remaining polar impurities.
- Elution:
 - Elute the retained **Diphenamid** from the cartridge with two fractions.
 - First, elute with 1.5 mL of methanol.
 - Second, elute with 13 mL of an 80:20 mixture of methylene chloride and methanol, acidified with 0.2% trifluoroacetic acid anhydride.
 - Collect both fractions in the same collection tube.
- Extract Concentration:
 - Reduce the combined eluate to near dryness under a gentle stream of nitrogen in a water bath at 40°C.
 - Reconstitute the residue in a final volume of 1 mL with an appropriate solvent (e.g., the initial mobile phase of the LC method).

Instrumental Analysis (LC-MS/MS):

The final extract is analyzed by LC-MS/MS. The specific parameters for the LC separation and MS detection will depend on the instrument used. An example of a precursor ion and product ions for **Diphenamid** are m/z 240 and m/z 134, 167 respectively.

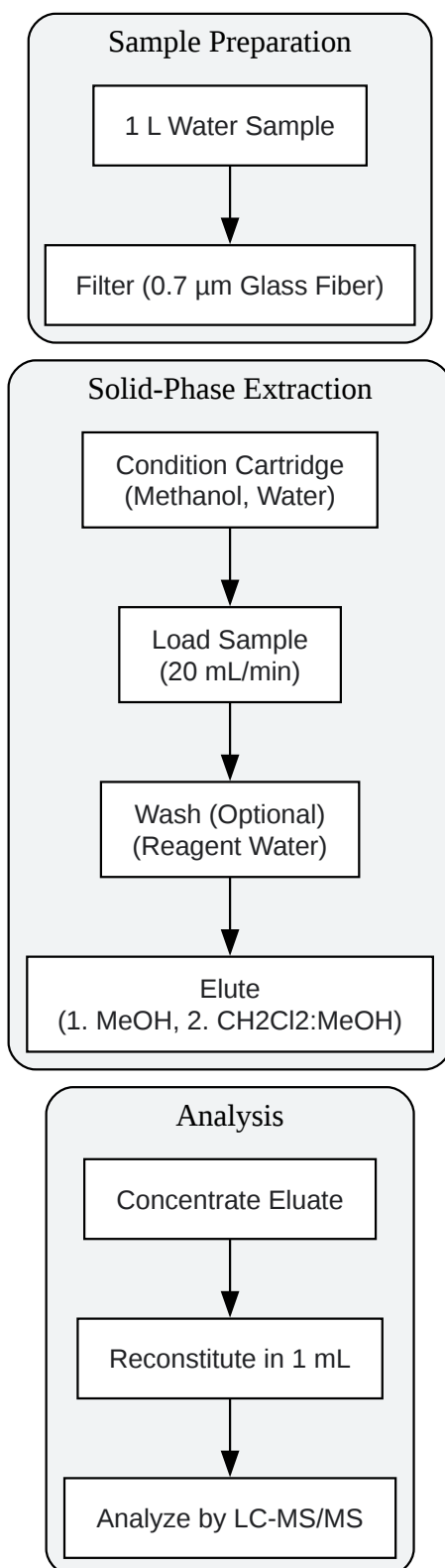
Quantitative Data

The following table summarizes recovery data for **Diphenamid** using an automated solid-phase extraction system.

| Analyte | Recovery (%) |
|------------|--------------|
| Diphenamid | 115% |
| | 109% |

Table 1: Recovery data for **Diphenamid** from a US lab performing EPA Method 525.2 manually using UCT Enviro-clean Universal Cartridges and an automated SPE-03 system.

Diagrams



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Caption: Workflow for Solid-Phase Extraction of **Diphenamid**.

Discussion

The presented protocol provides a robust method for the extraction of **Diphenamid** from water samples. The use of a graphitized carbon-based sorbent is effective for trapping **Diphenamid**. The subsequent elution with a combination of methanol and acidified methylene chloride/methanol ensures efficient recovery of the analyte. The final determination by LC-MS/MS offers high sensitivity and selectivity.

It is important to note that recovery rates can be influenced by the specific SPE cartridge, instrumentation, and laboratory practices. Therefore, it is recommended to validate the method in-house and use isotopically labeled internal standards to correct for any matrix effects or variations in extraction efficiency.

Conclusion

This application note details an effective and reliable solid-phase extraction protocol for the determination of **Diphenamid** in water samples. The method is sensitive, and reproducible, and can be readily implemented in analytical laboratories for environmental monitoring and other research applications.

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